

Smyd3-IN-1: A Technical Guide to an Irreversible SMYD3 Inhibitor

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Compound of Interest

Compound Name: Smyd3-IN-1

Cat. No.: B10831178

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This technical guide provides an in-depth overview of **Smyd3-IN-1**, a potent and selective irreversible inhibitor of the SET and MYND domain-containing protein 3 (SMYD3). SMYD3 is a lysine methyltransferase implicated in the development and progression of various cancers through its role in epigenetic regulation and cell signaling. This document details the quantitative inhibitory data of **Smyd3-IN-1**, comprehensive experimental protocols for its characterization, and visualizations of its mechanism of action and relevant biological pathways.

Core Data Presentation

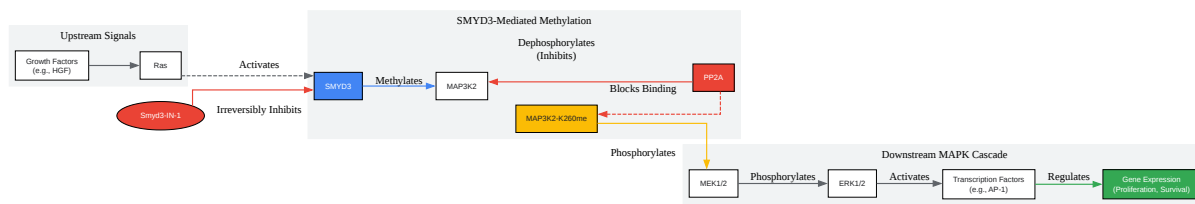
The inhibitory activity and cellular effects of **Smyd3-IN-1** and other relevant SMYD3 inhibitors are summarized below.

Table 1: Biochemical and Cellular Activity of **Smyd3-IN-1** (Compound 29)

Parameter	Value	Assay Type	Cell Line	Notes
IC50	11.7 nM[1]	Scintillation Proximity Assay (SPA)	-	Measures direct enzymatic inhibition.
GI50	1.04 μ M[2]	3D Spheroid Cell Viability Assay	HepG2	Indicates growth inhibition in a 3D cell culture model.
MAP3K2 Methylation Inhibition	66%	Western Blot	HepG2	Demonstrates target engagement in a cellular context. [3]
KI	0.37 μ M	Kinetic Analysis	-	Represents the initial non-covalent binding affinity.[3]
kinact/KI	132.5 $\text{M}^{-1}\text{s}^{-1}$	Kinetic Analysis	-	The second-order rate constant for covalent modification.[3]

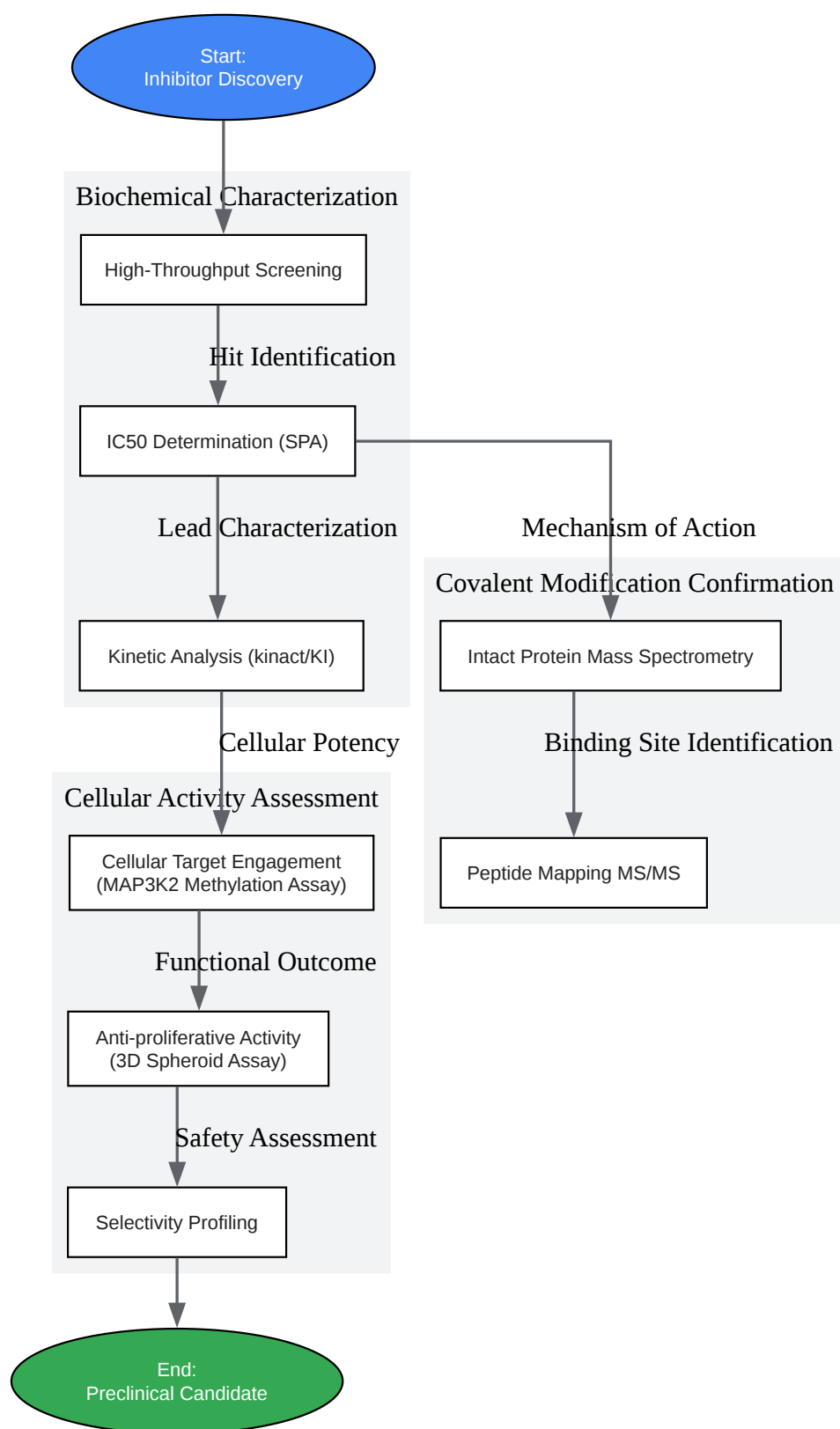
Signaling Pathways and Experimental Workflows

Visual representations of the SMYD3 signaling pathway and the experimental workflow for characterizing **Smyd3-IN-1** are provided below using the DOT language for Graphviz.



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Caption: SMYD3-MAP3K2 Signaling Pathway and Inhibition by **Smyd3-IN-1**.



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